

Safety and Handling of 5,5'-Carbonyldiisophthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5,5'-Carbonyldiisophthalic acid

Cat. No.: B3178193

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Disclaimer: This document provides a comprehensive overview of the safety and handling considerations for **5,5'-Carbonyldiisophthalic acid**. Due to a lack of specific safety and toxicological data for this compound, the information presented is largely extrapolated from data on the structurally related compound, isophthalic acid, and general principles for handling aromatic carboxylic acids. Researchers and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Introduction

5,5'-Carbonyldiisophthalic acid is a tetracarboxylic acid that serves as a key building block in the synthesis of high-performance polymers, such as polyimides and polyamides. Its rigid aromatic structure and multiple carboxylic acid functional groups contribute to the enhanced thermal stability and mechanical strength of the resulting polymers. While specific toxicological data for **5,5'-Carbonyldiisophthalic acid** is not readily available, an understanding of its chemical properties and the safety profile of its parent compound, isophthalic acid, can guide safe handling practices in a laboratory and manufacturing setting.

Hazard Identification and Classification

Based on the available data for isophthalic acid and its derivatives, **5,5'-Carbonyldiisophthalic acid** is not expected to be a highly hazardous substance. However, as with any fine chemical powder, it may cause irritation upon contact with the eyes, skin, and respiratory tract.

Potential Hazards:

- Eye Irritation: May cause mechanical irritation and redness.
- Skin Irritation: Prolonged or repeated contact may cause mild skin irritation.
- Respiratory Tract Irritation: Inhalation of dust may cause irritation to the nose, throat, and lungs.
- Ingestion: Expected to have low acute toxicity if ingested.[\[1\]](#)

It is important to note that some substituted isophthalic acids, such as 5-hydroxyisophthalic acid and 5-aminoisophthalic acid, are classified as skin and eye irritants. Therefore, a cautious approach to handling **5,5'-Carbonyldiisophthalic acid** is warranted.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5,5'-Carbonyldiisophthalic acid** and the related isophthalic acid is provided in the table below for easy comparison.

Property	5,5'- Carbonyldiisophthalic acid	Isophthalic Acid	Reference
CAS Number	43080-50-8	121-91-5	[2]
Molecular Formula	C ₁₇ H ₁₀ O ₉	C ₈ H ₆ O ₄	[2]
Molecular Weight	358.26 g/mol	166.13 g/mol	[2]
Appearance	Off-white to white powder	White crystalline powder	[3]
Melting Point	Not available	341 - 343 °C	[3]
Solubility	Insoluble in water	Slightly soluble in water	[4]

Toxicological Data Summary

Specific toxicological data for **5,5'-Carbonyldiisophthalic acid** is not available. The following table summarizes the available data for isophthalic acid, which can be used as a conservative estimate.

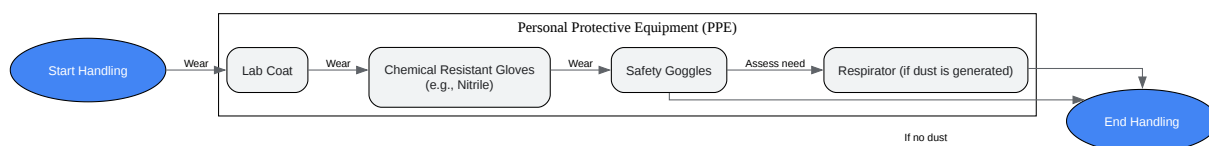
Metric	Value	Species	Route	Reference
LD50 (Acute Oral)	10,400 mg/kg	Rat	Oral	[1]
LC50 (Fish)	> 907 mg/l (96 h)	Leuciscus idus melanotus	-	[5]
EC50 (Daphnia)	> 952 mg/l (48 h)	Daphnia magna	-	[5]
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA	-	-	[5]

Experimental Protocols for Safe Handling

The following protocols are recommended for handling **5,5'-Carbonyldiisophthalic acid** in a research or development setting.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **5,5'-Carbonyldiisophthalic acid** to determine the appropriate level of PPE. The following diagram illustrates the recommended PPE.



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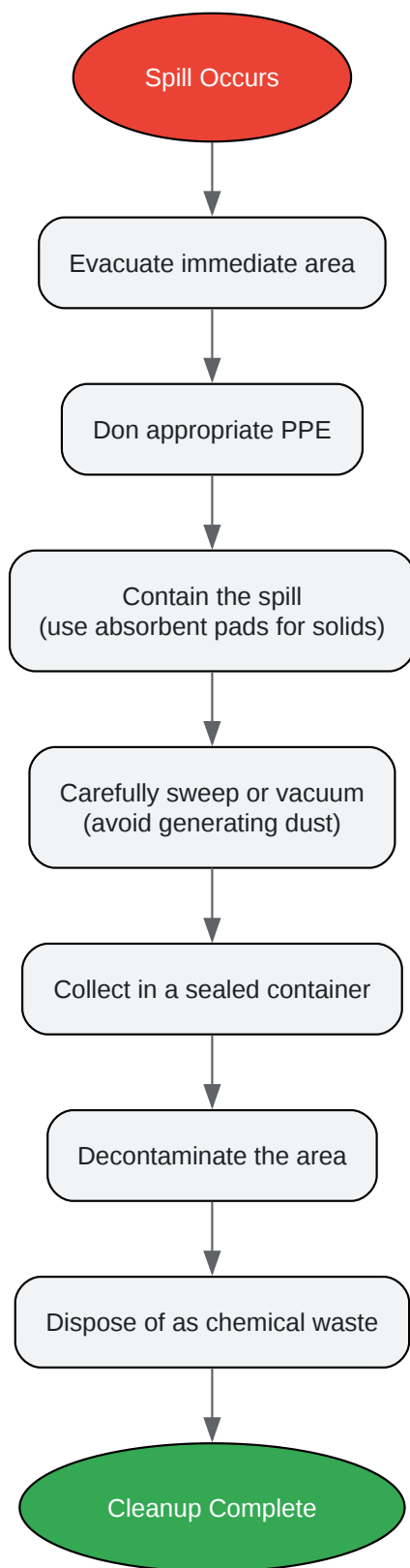
Caption: Recommended Personal Protective Equipment for handling **5,5'-Carbonyldiisophthalic acid**.

Engineering Controls

- Ventilation: Work with **5,5'-Carbonyldiisophthalic acid** in a well-ventilated area. A chemical fume hood is recommended, especially when handling large quantities or when there is a potential for dust generation.
- Local Exhaust Ventilation: Use local exhaust ventilation at the point of dust generation to minimize airborne concentrations.

Spill and Waste Disposal

In the event of a spill, the following workflow should be followed:



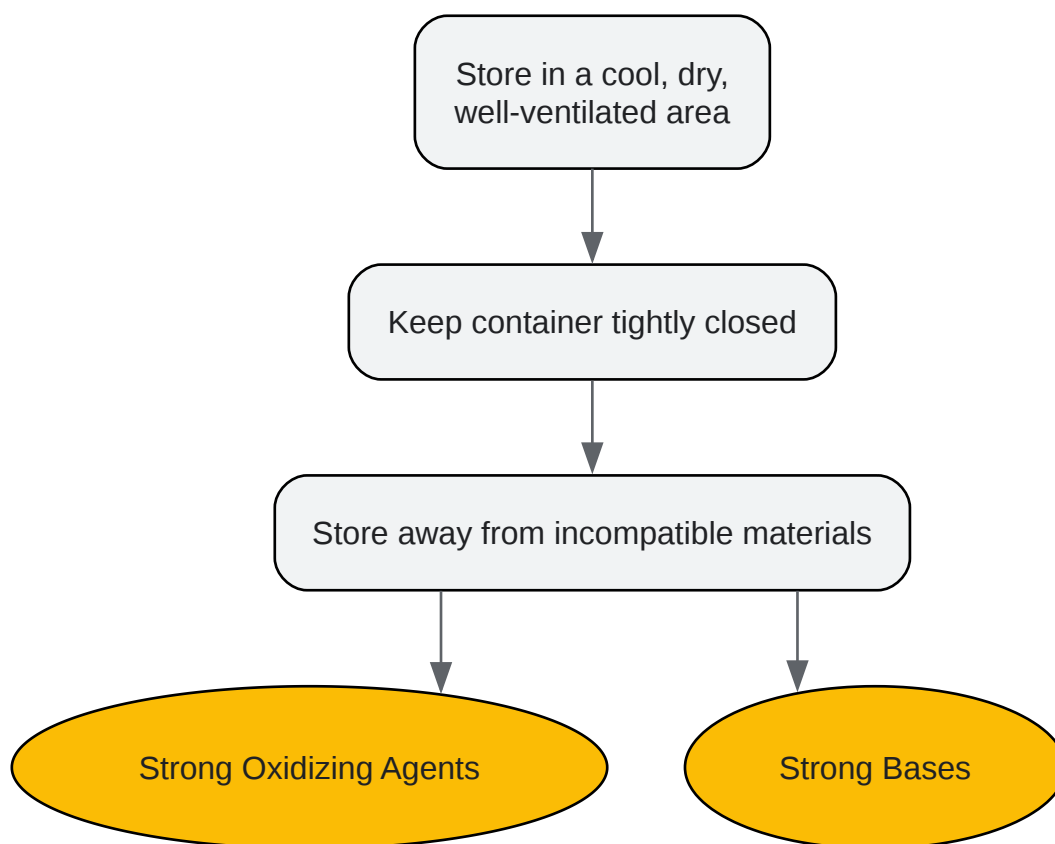
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Caption: Workflow for cleaning up a spill of **5,5'-Carbonyldiisophthalic acid**.

Waste **5,5'-Carbonyldiisophthalic acid** and contaminated materials should be disposed of in accordance with local, state, and federal regulations.[5] It is not recommended to dispose of this chemical into drains or the environment.

Storage and Incompatibility

Proper storage is crucial to maintain the integrity of **5,5'-Carbonyldiisophthalic acid** and to prevent hazardous reactions.



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Caption: Key storage guidelines for **5,5'-Carbonyldiisophthalic acid**.

Incompatible Materials:

- Strong Oxidizing Agents: May cause exothermic reactions.
- Strong Bases: Can react with the carboxylic acid groups in a neutralization reaction.

First Aid Measures

In case of exposure to **5,5'-Carbonyldiisophthalic acid**, the following first aid measures should be taken:

Exposure Route	First Aid Measures	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention if irritation persists.	[6]
Skin Contact	Remove contaminated clothing and shoes. Wash skin with soap and water. Get medical attention if irritation develops.	[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.	[7]

Conclusion

While **5,5'-Carbonyldiisophthalic acid** is not expected to be a highly hazardous substance, proper handling and storage are essential to ensure the safety of laboratory and manufacturing personnel. The recommendations provided in this guide, which are based on data from structurally similar compounds and general chemical safety principles, offer a framework for

minimizing risk. It is imperative for all users to conduct a thorough risk assessment before handling this compound and to adhere to all institutional and regulatory safety guidelines.

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References

- 1. Toxicological Characterization of Phthalic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 5,5'-carbonyl-di-isophthalic acid | lookchem [lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. sdfine.com [sdfine.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
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